

Essential Safety and Operational Guide for Handling (+)-N-Desmethyl Tramadol-d3

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Compound of Interest

Compound Name: (+)-N-Desmethyl Tramadol-d3

Cat. No.: B15294760

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This guide provides critical safety protocols and logistical procedures for the handling and disposal of **(+)-N-Desmethyl Tramadol-d3**. The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier:

- Substance: **(+)-N-Desmethyl Tramadol-d3**
- Synonyms: (1R,2R)-2-[(dimethylamino-d3)methyl]-1-(3-hydroxyphenyl)cyclohexanol
- CAS Number (for rac-N-Desmethyl Tramadol-d3 Hydrochloride): 1261398-09-7[1]

1. Hazard Identification and Classification

(+)-N-Desmethyl Tramadol-d3 is a deuterated metabolite of Tramadol. The hydrochloride salt of the racemic mixture is classified as hazardous.[1] Users should handle this compound with caution, assuming similar or identical hazards to the unlabeled and racemic forms.

GHS Classification (for rac N-Desmethyl Tramadol-d3 Hydrochloride):[1]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific Target Organ Toxicity, Single Exposure	3	H336: May cause drowsiness or dizziness

Signal Word: Warning[1]

Hazard Pictogram:[1]

GHS07: Exclamation Mark

2. Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure. The following table summarizes the required PPE for handling **(+)-N-Desmethyl Tramadol-d3**.

Body Part	Required PPE	Specifications and Remarks
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Change gloves immediately if contaminated.
Eyes/Face	Safety glasses with side shields or goggles; face shield	A face shield should be worn when there is a risk of splashing.
Body	Laboratory coat	A fully buttoned lab coat is required. Consider a disposable gown for larger quantities.
Respiratory	Use in a well-ventilated area. A fume hood is required for handling powders or creating solutions.	For operations that may generate dust or aerosols, use a NIOSH-approved respirator.

3. Handling and Operational Plan

This section provides a step-by-step protocol for the safe handling of **(+)-N-Desmethyl Tramadol-d3** in a laboratory setting.

3.1. Pre-Handling Preparations

- **Designated Area:** All work with this compound must be conducted in a designated area, such as a chemical fume hood, to minimize exposure.
- **Safety Equipment Check:** Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.
- **Spill Kit:** Have a chemical spill kit appropriate for powdered and liquid substances readily available.
- **Documentation:** Review the Safety Data Sheet (SDS) before beginning any work.

3.2. Handling Procedure

- **Personal Protective Equipment:** Don the appropriate PPE as outlined in the table above.
- **Weighing:** If handling a solid form, weigh the compound in a fume hood on a tared weigh boat. Use anti-static tools if necessary.
- **Solution Preparation:** If preparing a solution, add the solvent to the weighed compound slowly to avoid splashing. Many reference standards of this compound are supplied in a methanol solution, which is flammable and toxic.[\[2\]](#)
- **Transfers:** Use a pipette or syringe for liquid transfers. For solids, use a spatula or other appropriate tool.
- **Post-Handling:** After handling, decontaminate all surfaces and equipment. Wash hands thoroughly with soap and water.

4. Disposal Plan

Proper disposal of **(+)-N-Desmethyl Tramadol-d3** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

4.1. Waste Segregation

- **Solid Waste:** Contaminated solid waste, including gloves, weigh boats, and paper towels, should be placed in a clearly labeled, sealed waste container.
- **Liquid Waste:** Unused solutions and solvent rinses should be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not mix with incompatible waste streams.
- **Sharps:** Contaminated needles or other sharps must be disposed of in a designated sharps container.

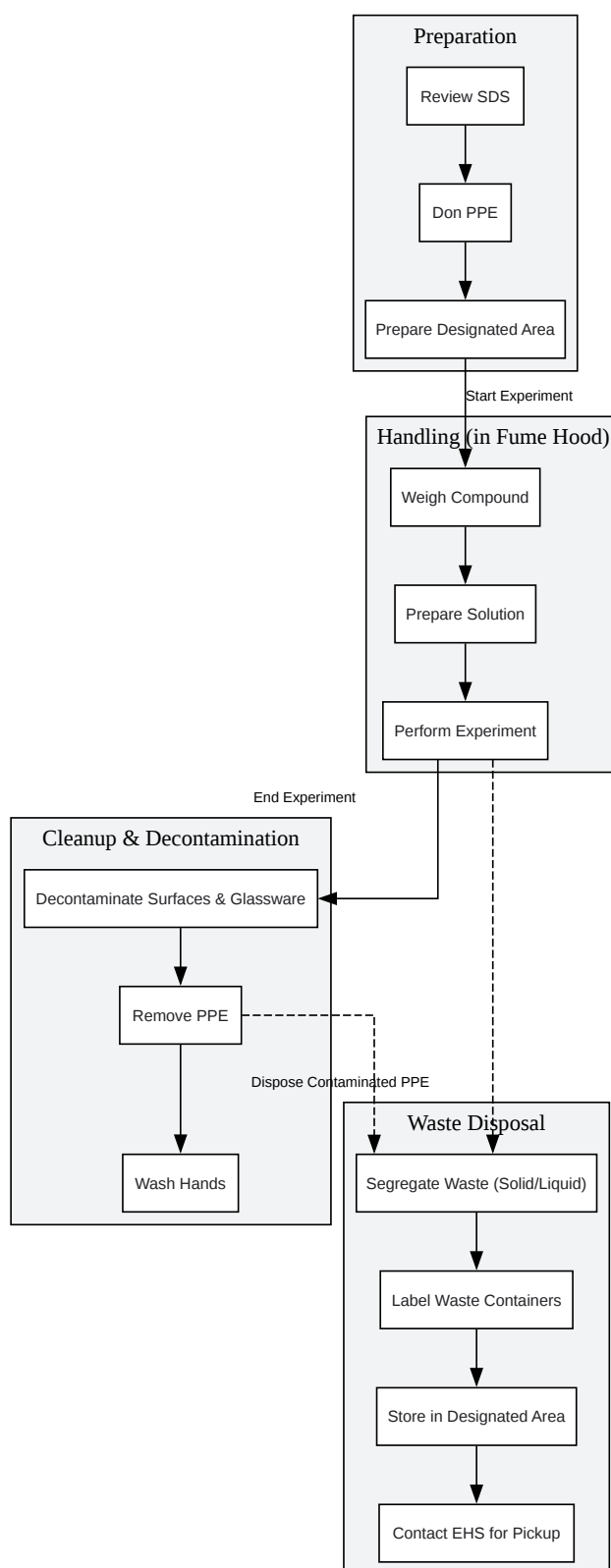
4.2. Disposal Procedure

- **Labeling:** All waste containers must be accurately labeled with the chemical name, concentration, and hazard symbols.

- Storage: Store waste containers in a designated, secure area away from incompatible materials.
- Disposal: Dispose of all waste through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations for hazardous chemical waste.

5. Experimental Workflow Diagram

The following diagram illustrates the key steps in the safe handling and disposal workflow for **(+)-N-Desmethyl Tramadol-d3**.



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